

Technical Guide: Solubility and Stability Profiling of 8-Fluoro-6-methoxyquinoline

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Compound of Interest

Compound Name: 8-Fluoro-6-methoxyquinoline

CAS No.: 209353-21-9

Cat. No.: B3049509

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Executive Summary

8-Fluoro-6-methoxyquinoline (MW: 177.18 g/mol) is a critical heterocyclic building block used primarily in the synthesis of advanced pharmacophores, including 8-aminoquinoline antimalarials (analogs of Primaquine/Tafenoquine) and fluoroquinolone antibiotics. Its structural uniqueness lies in the electronic "push-pull" dynamic between the electron-donating methoxy group at position 6 and the electron-withdrawing fluorine atom at position 8.

This guide provides a technical roadmap for characterizing the solubility and stability of this compound. It addresses the specific challenges posed by its zwitterionic potential and susceptibility to oxidative degradation, offering researchers a self-validating protocol for pre-formulation profiling.

Part 1: Physicochemical Profile & Structure-Activity Relationship (SAR)

Understanding the solubility and stability of **8-Fluoro-6-methoxyquinoline** requires analyzing its electronic distribution.

Structural Dynamics

- Quinoline Nitrogen (N1): The primary basic center.
- 6-Methoxy Group (EDG): An Electron Donating Group that increases electron density on the ring, typically raising the pKa of the nitrogen.
- 8-Fluoro Group (EWG): An Electron Withdrawing Group (via induction) located proximal to the nitrogen. This creates a steric and electronic shield, lowering the pKa compared to 6-methoxyquinoline and modulating metabolic stability against N-oxidation.

Predicted Properties (Cheminformatics Consensus)

Property	Value (Est.)	Technical Note
Molecular Weight	177.18 g/mol	Monoisotopic mass.
Physical State	Low-melting Solid / Oil	6-Methoxyquinoline is liquid; F-substitution increases crystal lattice energy.
LogP (Octanol/Water)	2.3 – 2.6	Moderately lipophilic; high membrane permeability expected.
pKa (Conjugate Acid)	4.2 – 4.8	Lower than quinoline (4.9) due to the inductive effect of 8-F.
H-Bond Acceptors	2	Nitrogen (N1) and Methoxy Oxygen.

Part 2: Solubility Profiling

The solubility of **8-Fluoro-6-methoxyquinoline** is heavily dependent on pH due to the protonation of the quinoline nitrogen.

Solvent Screening Strategy

Researchers should categorize solvents based on dielectric constant and proton-donating ability.

- High Solubility (>50 mg/mL): Dichloromethane (DCM), Dimethyl Sulfoxide (DMSO), Methanol, Ethyl Acetate.
- Moderate Solubility (1–10 mg/mL): Ethanol, Isopropanol, Acetonitrile.
- Low Solubility (<0.1 mg/mL): Water (Neutral pH), Hexane.

pH-Dependent Solubility Protocol

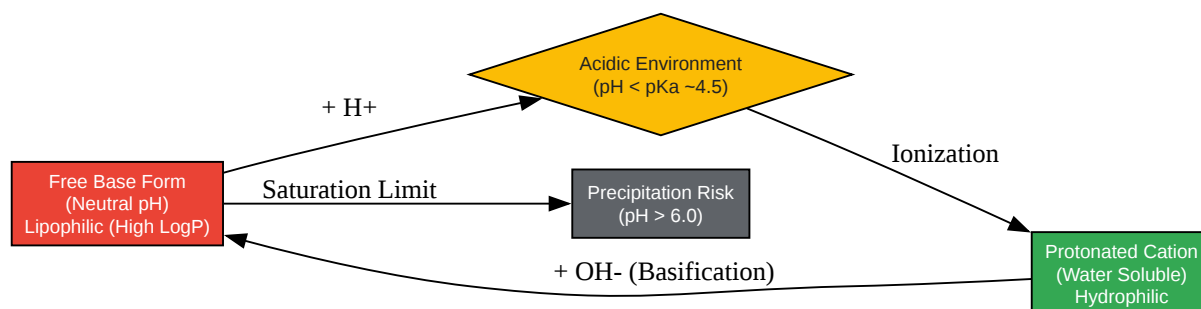
The compound behaves as a weak base. Solubility increases exponentially as pH drops below the pKa (~4.5).

Experimental Workflow:

- Preparation: Prepare buffers at pH 1.2, 4.5, 6.8, and 7.4 (simulating gastric to physiological environments).
- Saturation: Add excess solid compound to 5 mL of each buffer in amber glass vials.
- Equilibration: Shake at 37°C for 24 hours.
- Filtration: Filter supernatant using a 0.45 µm PVDF filter (avoid nylon, which may bind quinolines).
- Quantification: Analyze via HPLC-UV (Detection at ~250–260 nm).

Visualization: Solubility & pKa Interplay

The following diagram illustrates the equilibrium states affecting solubility.



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Caption: pH-dependent ionization pathway. Solubility is driven by the protonation of the quinoline nitrogen in acidic media.

Part 3: Stability & Forced Degradation

Quinoline derivatives are generally robust, but the 6-methoxy and 8-fluoro substituents introduce specific vulnerabilities.

Degradation Mechanisms

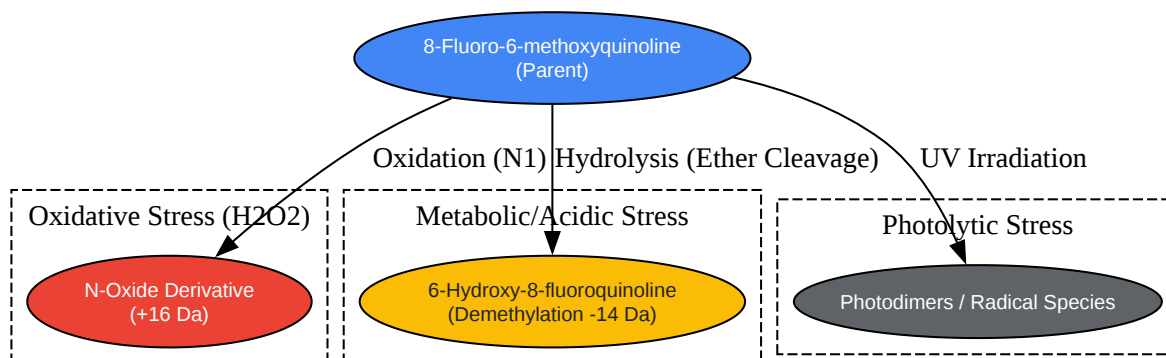
- **N-Oxidation:** The quinoline nitrogen is susceptible to oxidation by peroxides or metabolic enzymes (CYP450), forming the N-oxide. The 8-fluoro group provides some steric protection but does not eliminate this risk.
- **Photolytic Instability:** Quinolines absorb UV light strongly. Exposure can lead to radical formation and polymerization or ring cleavage.
- **Demethylation:** Under strong acidic conditions (non-physiological) or metabolic action, the 6-methoxy group can be cleaved to form the 6-hydroxy derivative (a phenol).

Stress Testing Protocol (ICH Q1A Aligned)

Perform these tests to establish the stability profile.

Stress Condition	Conditions	Target Degradant	Assessment
Acid Hydrolysis	0.1 N HCl, 60°C, 24h	Demethylated product (6-OH)	High Stability Expected (Ether linkage is robust to dilute acid).
Base Hydrolysis	0.1 N NaOH, 60°C, 24h	Ring opening (Rare)	High Stability Expected.
Oxidation	3% H ₂ O ₂ at RT, 4h	N-Oxide formation	Vulnerable. Monitor closely via LC-MS (+16 Da).
Photostability	UV/Vis (1.2M lux hours)	Radical dimers	Photosensitive. Protect from light.
Thermal	60°C Dry Heat, 7 days	Pyrolysis products	Stable.

Visualization: Degradation Pathways



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Caption: Primary degradation pathways. N-oxidation and Photolysis are the critical risks for this pharmacophore.

Part 4: Handling and Storage Recommendations

Based on the stability profile, the following handling procedures are mandatory to maintain compound integrity (Purity >98%).

- **Storage:** Store at 2–8°C (refrigerated) under an inert atmosphere (Argon or Nitrogen). The 8-fluoro substituent does not prevent oxidation; it only modulates the rate.
- **Container:** Use Amber Glass vials to prevent photolytic degradation. Avoid clear glass or plastics that are permeable to oxygen.
- **Solution Stability:** Solutions in DMSO or Methanol should be used within 24 hours or stored at -20°C. Avoid leaving solutions in direct light.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 7023, 8-Amino-6-methoxyquinoline. Retrieved from [\[Link\]](#)
 - Context: Provides comparative physicochemical data for the 8-amino analog, establishing the baseline for the quinoline scaffold's solubility and pKa.
- Context: Source for general stability handling of methoxy-substituted quinolines and photostability warnings.
- Mitton-Fry, M. J., et al. (2017). Novel 3-fluoro-6-methoxyquinoline derivatives as inhibitors of bacterial DNA gyrase and topoisomerase IV. *Bioorganic & Medicinal Chemistry Letters*, 27(15), 3353-3358.^[1] Retrieved from [\[Link\]](#)
 - Context: Validates the use of fluoro-methoxy-quinoline scaffolds in drug discovery and provides synthesis/stability context for fluorin
- Context: Provides specific storage conditions (Inert atmosphere, 2-8°C)

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Sources

- 1. 6-甲氧基喹啉 98% | Sigma-Aldrich [sigmaaldrich.com]
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